

Technical Support Center: Enhancing Florylpicoxamid Efficacy with Adjuvants

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Compound of Interest

Compound Name: *Florylpicoxamid*

Cat. No.: *B6595160*

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Welcome to the Technical Support Center for **Florylpicoxamid**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on enhancing the efficacy of the novel Qil fungicide, **Florylpicoxamid**, through the use of adjuvants. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data presentation examples to assist in your research and development efforts.

Frequently Asked Questions (FAQs)

Q1: What is **Florylpicoxamid** and what is its mode of action?

A1: **Florylpicoxamid** is a broad-spectrum picolinamide fungicide developed by Corteva Agriscience.[1][2] It belongs to the Quinone inside Inhibitor (Qil) group, FRAC Group 21.[3][4] Its mode of action is to inhibit the mitochondrial cytochrome bc1 complex at the Qi site, which disrupts the fungus's respiration process.[3] This novel mode of action makes it a valuable tool for resistance management programs, as it does not exhibit cross-resistance with other fungicide groups like strobilurins or azoles.[5]

Q2: What are adjuvants and how can they enhance the efficacy of **Florylpicoxamid**?

A2: Adjuvants are substances added to a pesticide formulation or tank mix to improve its performance.[6] For a fungicide like **Florylpicoxamid**, which has both preventative and curative properties, adjuvants can offer several benefits:[1][7]

- Improved Spreading and Coverage: Surfactants, a common type of adjuvant, reduce the surface tension of spray droplets, allowing for more uniform coverage on the plant surface.[8]
- Enhanced Penetration: Certain adjuvants, such as crop oil concentrates (COCs) and methylated seed oils (MSOs), can improve the penetration of the active ingredient through the waxy cuticle of the plant leaf, which is particularly beneficial for curative activity.[9][10]
- Increased Rainfastness: Sticker adjuvants help the fungicide adhere to the plant surface, preventing it from being washed off by rain or irrigation.[11]
- Drift Reduction: Drift control agents increase the size of spray droplets, minimizing their movement to non-target areas.[8]

Q3: Are there any specific adjuvant recommendations for **Florylpicoxamid**?

A3: While specific recommendations for **Florylpicoxamid** are not extensively documented in publicly available literature, general principles for fungicides with similar properties can be applied. For preventative applications, adjuvants that promote spreading and deposition are beneficial. For curative action, penetrant adjuvants like COCs or MSOs may be advantageous. However, caution is advised, as a product label for a **Florylpicoxamid**-containing turf fungicide warns of potential crop injury when mixed with high rates of nonionic surfactants or crop oil concentrates, especially under high temperatures.[12] It is always recommended to consult the product label and conduct a small-scale test before large-scale application.

Q4: Can water quality affect the performance of **Florylpicoxamid** and its adjuvant mixtures?

A4: Yes, water quality is a critical factor that can significantly impact the efficacy of fungicides and adjuvants.[13][14][15][16] Key parameters to consider are:

- pH: The pH of the spray solution can affect the stability and absorption of the active ingredient. Most fungicides perform best in slightly acidic water (pH 5.5-6.5).[13]
- Water Hardness: High levels of cations like calcium and magnesium can sometimes interfere with the active ingredient or the adjuvant, potentially reducing efficacy.[13][17]
- Turbidity: Suspended solids in the water can bind to the pesticide, making it less available for uptake by the plant or fungus.[16]

Troubleshooting Guide

This guide addresses common issues encountered during experiments aimed at enhancing **Florylpicoxamid** efficacy with adjuvants.

Problem	Potential Cause(s)	Troubleshooting Steps
Reduced or inconsistent fungicide efficacy	<p>1. Improper Adjuvant Selection: The chosen adjuvant may not be suitable for the target disease, crop, or environmental conditions. 2. Poor Water Quality: High pH or hardness of the spray water can reduce the activity of Florylpicoxamid.[13][17] 3. Incorrect Application Rate: The rate of either Florylpicoxamid or the adjuvant may be too low for effective disease control. [18][19] 4. Fungicide Resistance: While Florylpicoxamid has a novel mode of action, the potential for resistance development should always be considered.</p>	<p>1. Review the properties of the adjuvant. For preventative action, focus on spreaders. For curative, consider penetrants. Conduct a small-scale trial with different adjuvant types. 2. Test the pH and hardness of your water source. Adjust the pH to a slightly acidic range (5.5-6.5) using a buffering agent if necessary.[13] 3. Verify the calculations for your application rates. Ensure your spray equipment is properly calibrated. 4. Include a known susceptible fungal strain in your experiments as a positive control.</p>
Phytotoxicity (Crop Injury)	<p>1. High Adjuvant Rate: Excessive rates of certain adjuvants, particularly penetrants like COCs and MSOs, can cause damage to plant tissue.[12] 2. Environmental Conditions: High temperatures and humidity can increase the risk of phytotoxicity when using certain adjuvants.[12] 3. Tank Mix Incompatibility: The combination of Florylpicoxamid, the adjuvant, and potentially other tank-mix</p>	<p>1. Reduce the concentration of the adjuvant in your spray solution. Always follow the manufacturer's recommended rates. 2. Avoid applying Florylpicoxamid with penetrant adjuvants during periods of high heat and humidity.[12] 3. Perform a jar test to check for physical incompatibility (e.g., clumping, separation) before mixing a full batch.</p>

partners may not be compatible.

Poor spray coverage	1. High Surface Tension: The spray solution may not be spreading effectively on the waxy leaf surface. 2. Incorrect Nozzle Selection: The nozzles used may be producing droplets that are too large or too small.	1. Incorporate a non-ionic surfactant (NIS) to reduce the surface tension of the spray droplets. 2. Select nozzles that produce a medium droplet size for optimal coverage of most foliage.
Wash-off due to rain or irrigation	1. Lack of Rainfastness: The fungicide has not had sufficient time to dry and adhere to the plant surface.[18]	1. Add a sticker adjuvant to your tank mix to improve adhesion to the leaf surface. [11] 2. Allow for an adequate drying time before overhead irrigation or anticipated rainfall.

Quantitative Data on Adjuvant Efficacy

While specific field data for **Florylpicoxamid** with a wide range of adjuvants is not readily available in public literature, the following table provides a template with hypothetical data to illustrate how to structure and present results from adjuvant efficacy trials. Note: This data is for illustrative purposes only and does not represent actual field trial results.

Adjuvant Type	Adjuvant Rate (% v/v)	Disease Control (%) vs. Florylpicoxamid Alone	Phytotoxicity Rating (0-5)	Comments
None (Florylpicoxamid only)	N/A	0%	0	Baseline efficacy.
Non-Ionic Surfactant (NIS)	0.25%	+10%	0	Improved spreading and coverage.
Crop Oil Concentrate (COC)	1.0%	+18%	1	Enhanced penetration, slight leaf sheen observed.
Methylated Seed Oil (MSO)	0.5%	+22%	1.5	Superior penetration, slight leaf burn at higher rates. [10]
Sticker	0.125%	+5% (dry conditions), +30% (post-rain simulation)	0	Significantly improved rainfastness.

Experimental Protocols

Protocol 1: General Efficacy Screening of Adjuvants with Florylpicoxamid

Objective: To evaluate the effect of different classes of adjuvants on the preventative and curative efficacy of **Florylpicoxamid** against a target fungal pathogen.

Materials:

- **Florylpicoxamid** technical grade or formulated product.

- A selection of adjuvants: Non-ionic surfactant (NIS), Crop Oil Concentrate (COC), Methylated Seed Oil (MSO), and a sticker adjuvant.
- Healthy, susceptible host plants.
- Culture of the target fungal pathogen.
- Pressurized spray equipment with appropriate nozzles.
- Controlled environment growth chamber or greenhouse.

Methodology:

- Plant Propagation: Grow host plants to a uniform growth stage.
- Treatment Preparation:
 - Prepare a stock solution of **Florylpicoxamid** at the desired concentration.
 - Prepare separate spray solutions of **Florylpicoxamid** mixed with each adjuvant at the manufacturer's recommended rates.
 - Include a "**Florylpicoxamid** only" treatment and an untreated control (water spray).
- Preventative Application:
 - Randomly assign plants to each treatment group.
 - Apply the treatment solutions to the plants until runoff.
 - Allow the plants to dry completely.
 - 24 hours after treatment, inoculate the plants with a spore suspension of the target pathogen.
- Curative Application:
 - Inoculate a separate set of plants with the pathogen.

- 24-48 hours after inoculation (depending on the pathogen's infection cycle), apply the treatment solutions.
- Incubation: Place all plants in a growth chamber with optimal conditions for disease development (e.g., high humidity, specific temperature and light cycle).
- Disease Assessment: 7-14 days after inoculation, assess disease severity using a visual rating scale (e.g., percentage of leaf area affected).
- Data Analysis: Calculate the percent disease control for each treatment relative to the untreated control. Statistically analyze the data to determine significant differences between treatments.

Protocol 2: Evaluating the Impact of Adjuvants on Florylpicoxamid Rainfastness

Objective: To determine the ability of a sticker adjuvant to improve the rainfastness of **Florylpicoxamid**.

Materials:

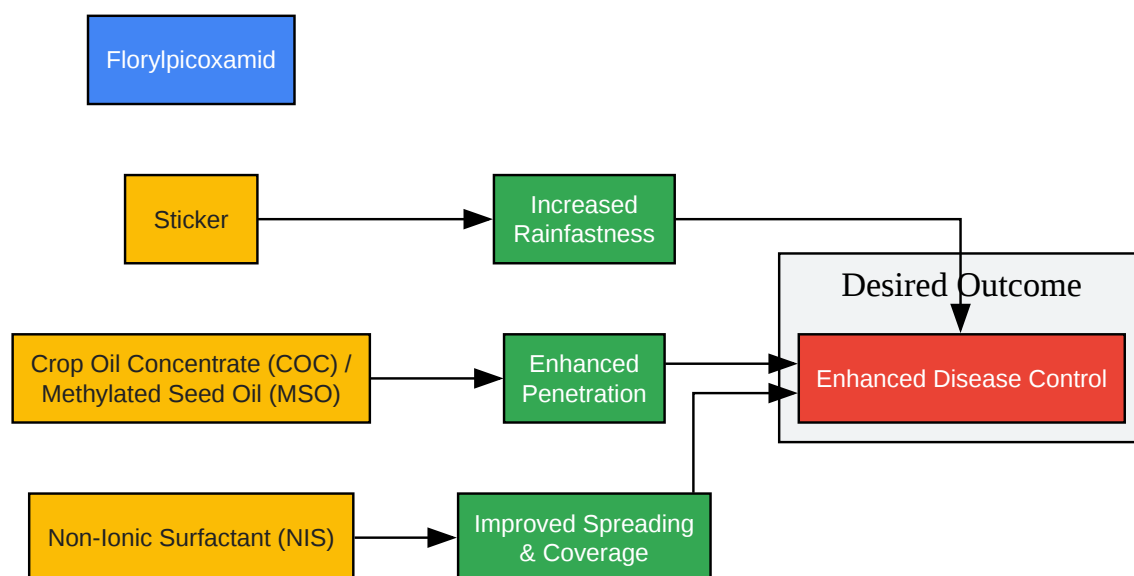
- Same materials as Protocol 1, plus a rainfall simulator.

Methodology:

- Treatment Application: Prepare and apply the following treatments to host plants:
 - Untreated control.
 - **Florylpicoxamid** alone.
 - **Florylpicoxamid** + sticker adjuvant.
- Drying Period: Allow the treatments to dry on the plant foliage for a specified period (e.g., 1, 2, or 4 hours).
- Rainfall Simulation: Place the plants in a rainfall simulator and apply a standardized amount of simulated rainfall (e.g., 10 mm over 30 minutes).

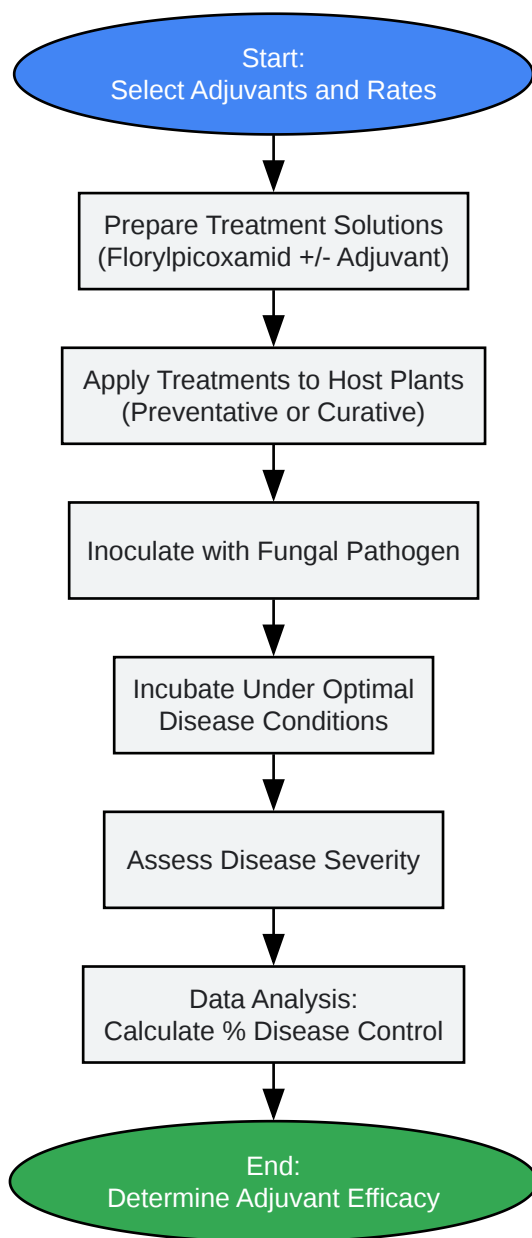
- Inoculation: After the rainfall simulation, allow the plants to dry and then inoculate them with the target pathogen.
- Incubation and Assessment: Follow steps 5-7 from Protocol 1. The degree of disease control will indicate the rainfastness of the treatment.

Visualizations



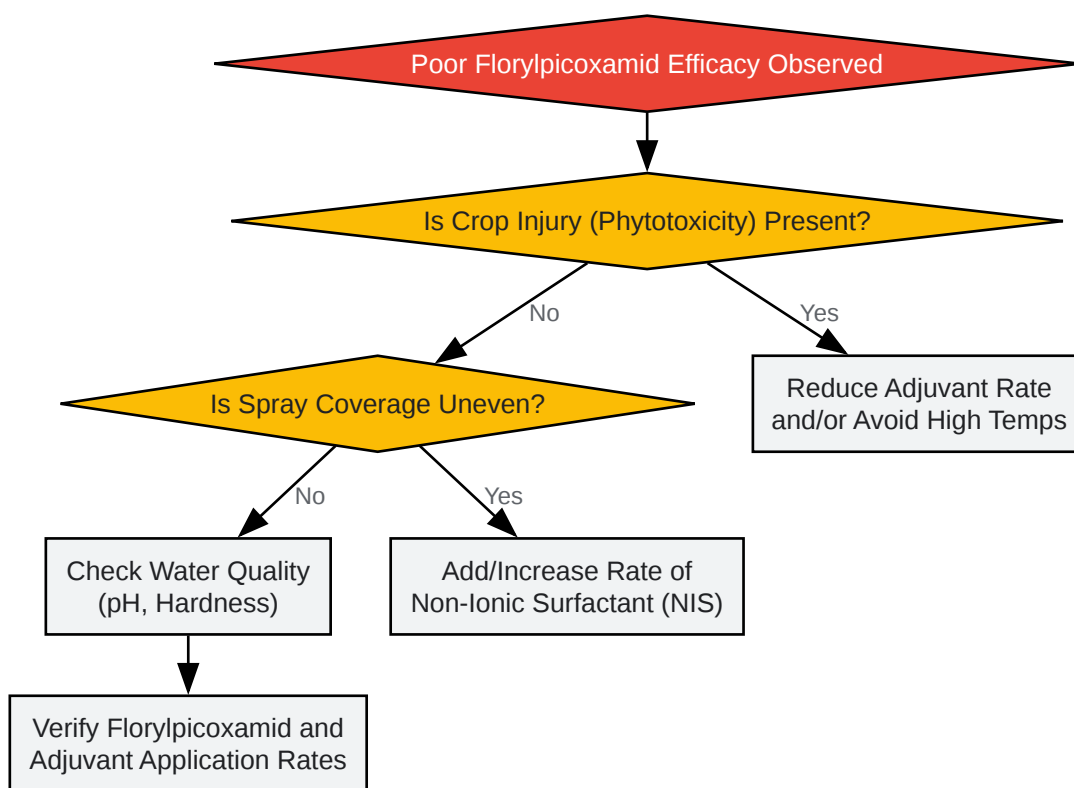
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Caption: Logical relationship of adjuvants and their mechanisms for enhancing **Florylpicoxamid** efficacy.



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Caption: A typical experimental workflow for screening adjuvants with **Florylpicoxamid**.



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Caption: A decision tree for troubleshooting poor **Florylpicoxamid** efficacy in experiments.

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